

Technical Guide: Synthesis of Rhodiny Propionate from Rhodinol

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Compound of Interest

Compound Name: *Rhodiny propionate*

CAS No.: 105-89-5

Cat. No.: B089866

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Executive Summary & Chemical Basis

Rhodiny Propionate (CAS 105-89-5) is a high-value terpene ester characterized by a sweet, fruity, rose-geranium odor profile with distinct green and waxy undertones.^[1] It is widely utilized in perfumery (rose accords) and flavor formulations (fruit complexes).

This guide details the synthesis of **rhodiny propionate** via the esterification of Rhodinol, a monoterpene alcohol. Commercially, "Rhodinol" is often a defined mixture of isomers, primarily 3,7-dimethyloct-7-en-1-ol (

-citronellol) and 3,7-dimethyloct-6-en-1-ol (

-citronellol), sometimes containing trace geraniol.^[1] The protocols below are robust for this isomeric mixture.

Retrosynthetic Analysis

The formation of the ester bond relies on Nucleophilic Acyl Substitution. The hydroxyl group of rhodinol acts as the nucleophile attacking the carbonyl carbon of the propionyl donor.

- Target Molecule: **Rhodinyl Propionate** ()
- Precursor A: Rhodinol (Primary Alcohol)
- Precursor B: Propionic Acid (Carboxylic Acid) OR Propionic Anhydride (Acid Anhydride)

Reaction Mechanism (Fischer Esterification)

The acid-catalyzed pathway is the industrial standard due to atom economy, though it requires water removal to drive equilibrium.



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Figure 1: Acid-catalyzed Fischer esterification mechanism involving protonation, nucleophilic attack, and dehydration.[1][2]

Comparative Synthetic Pathways

We evaluate three distinct routes. Route A is recommended for scale-up; Route B for small-scale high-purity synthesis.[1]

Feature	Route A: Azeotropic Fischer	Route B: Anhydride Method	Route C: Enzymatic (Lipase)
Reagents	Propionic Acid, p-TSA	Propionic Anhydride, Pyridine	Propionic Acid, CALB Lipase
Conditions	Reflux (110-130°C)	Mild Heat (60-80°C)	Ambient (30-50°C)
By-products	Water	Propionic Acid	Water
Yield	85-92%	>95%	80-90%
Pros	Low cost, scalable	Fast, complete conversion	Green, high selectivity
Cons	Requires Dean-Stark trap	Reagents are lacrimators	High catalyst cost, slow

Detailed Experimental Protocol

Primary Protocol: Azeotropic Fischer Esterification (Route A)

Rationale: This method utilizes azeotropic distillation to remove water, driving the equilibrium forward (Le Chatelier's principle) without expensive anhydrides.

Reagents & Equipment[3][4][5]

- Rhodinol: 1.0 eq (e.g., 156.3 g)
- Propionic Acid: 1.2 eq (e.g., 88.9 g) - Excess ensures alcohol consumption.
- Catalyst: p-Toluenesulfonic acid (p-TSA), 0.5 mol%^[1]
- Solvent: Toluene or Cyclohexane (Entrainer for water)
- Apparatus: 3-neck Round Bottom Flask (RBF), Dean-Stark trap, Reflux condenser, Mechanical stirrer.

Step-by-Step Methodology

- Charging: Into the 3-neck RBF, charge Rhodinol, Propionic Acid, and solvent (approx. 30% of total volume).
- Catalysis: Add p-TSA crystals while stirring.
- Reflux: Heat the mixture to reflux. The solvent/water azeotrope will boil off and condense. Water will separate in the Dean-Stark trap; return the organic solvent to the flask.
- Monitoring: Continue reflux until water evolution ceases (approx. 4-6 hours). Monitor acid value (AV) or use TLC/GC to confirm <1% residual Rhodinol.
- Neutralization: Cool reaction mass to 30°C. Wash with 10% solution to neutralize catalyst and excess propionic acid.
- Separation: Decant the aqueous layer. Wash the organic layer with saturated brine () to remove trapped water.
- Drying: Dry organic layer over anhydrous , then filter.

Secondary Protocol: Anhydride Synthesis (Route B)

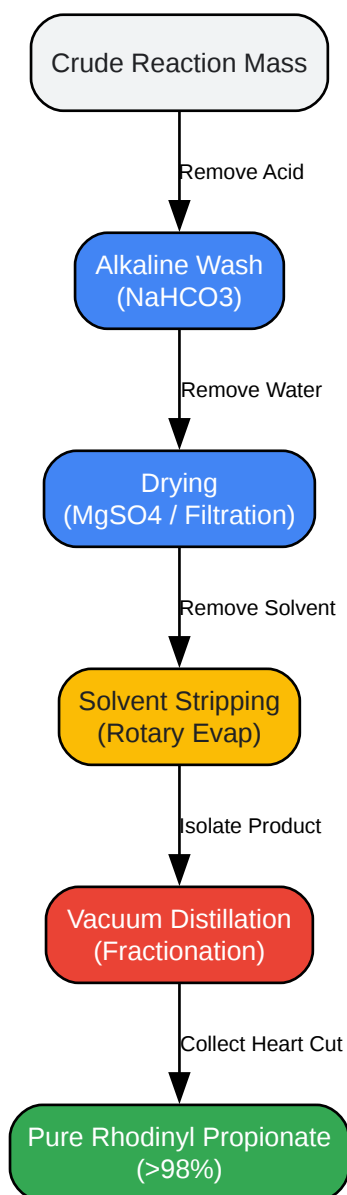
Rationale: For high-value, small-batch synthesis where yield is paramount and heating must be minimized to prevent isomerization.[1]

- Mix Rhodinol (1.0 eq) and Pyridine (1.1 eq) in DCM (Dichloromethane).
- Add Propionic Anhydride (1.1 eq) dropwise at 0°C to control exotherm.
- Stir at Room Temperature (RT) for 3 hours.
- Quench with dilute HCl (to remove pyridine), followed by wash.

Purification & Characterization

Crude ester from either route requires purification to meet fragrance/flavor standards (purity >98%).

Workflow Diagram



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Figure 2: Downstream processing workflow for the isolation of pharmaceutical-grade **rhodinyll propionate**.

Distillation Parameters

Due to the high boiling point of the ester, vacuum distillation is mandatory to prevent thermal degradation.

- Apparatus: Vigreux column or Packed column (Sulzer packing).
- Vacuum: < 5 mmHg (High Vacuum).
- Vapor Temperature: Expect product fraction at ~110-115°C @ 5 mmHg (extrapolated from 122°C @ 14 mmHg).[1]
- Collection: Discard "heads" (solvent traces, unreacted propionic acid). Collect "heart" (constant boiling fraction). Discard "tails" (polymerized terpenes).

Quality Control (QC) Specifications

Property	Specification Range	Method
Appearance	Colorless, oily liquid	Visual
Purity	94.0 - 100.0%	GC-FID / GC-MS
Refractive Index	1.455 - 1.460 @ 20°C	Refractometer
Specific Gravity	0.908 - 0.915 @ 25°C	Densitometer
Acid Value	< 1.0 mg KOH/g	Titration

Troubleshooting & Optimization

Critical Process Parameters (CPPs)

- Water Removal (Route A): Failure to remove water results in poor conversion. Ensure the Dean-Stark trap is functioning and the solvent forms a proper azeotrope.
- Temperature Control: Do not exceed 140°C in the pot during distillation. Rhodinol isomers can undergo thermal rearrangement or polymerization at high temperatures.
- Odor Profile: A "sour" note indicates residual propionic acid. Re-wash with

if Acid Value > 1.0.

Green Chemistry Alternative (Enzymatic)

For a "Natural" claim, use *Candida antarctica* Lipase B (CALB) (e.g., Novozym 435).

- Protocol: Mix Rhodinol and Propionic acid (1:1 molar ratio) with 5 wt% immobilized lipase. Stir at 45°C under mild vacuum (to remove water).
- Advantage: No solvent required; high regioselectivity.

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